

# The Synthesis and Discovery of Moscovium (Element 115): A

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## Compound of Interest

Compound Name: NF 115  
Cat. No.: B1246206

Authored for Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a comprehensive technical overview of the synthesis and discovery of Moscovium (Mc), the superheavy element with atomic number 115. It details the experimental procedures, the nuclear reactions involved, and the subsequent analysis. This whitepaper is intended to serve as a detailed reference for researchers in nuclear chemistry, and materials science. While direct applications in drug development are not established, the methodologies and technologies employed in the synthesis and analysis of this element are of significant interest.

## Introduction

The discovery of Moscovium, officially named in 2016, marked a significant achievement in the ongoing quest to explore the "island of stability," a region of the periodic table predicted to have longer half-lives. First synthesized in 2003, Moscovium is a synthetic, extremely radioactive element.[1] Its discovery was the result of a collaboration between scientists at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia, and the Lawrence Livermore National Laboratory (LLNL) in the United States.[1][2] This document outlines the technical intricacies of the synthesis and the data that led to the confirmation of element 115.

## Synthesis of Moscovium: Experimental Protocols

The synthesis of Moscovium is achieved through a "hot fusion" nuclear reaction, which involves bombarding a heavy actinide target with a lighter, energetic projectile. Achieving precise beam energies to overcome the Coulomb barrier between the projectile and target nuclei, leading to their fusion.

## The Primary Synthesis Reaction

The production of Moscovium isotopes was accomplished by bombarding a target of Americium-243 (

<sup>243</sup>Am) with a beam of Calcium-48 (

<sup>48</sup>Ca) ions.[3] The general form of this nuclear reaction is:

$$^{243}_{89}\text{Am} + ^{48}_{20}\text{Ca} \rightarrow ^{291}_{115}\text{Mc}^* \rightarrow ^{291-x}_{115}\text{Mc} + x\text{n}$$

where 'x' represents the number of neutrons evaporated from the excited compound nucleus (

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## Experimental Apparatus

The experiments were conducted at the Flerov Laboratory of Nuclear Reactions (FLNR) at JINR, utilizing the following key equipment:

- U400 Heavy Ion Cyclotron: This particle accelerator was used to accelerate the  $^{48}\text{Ca}$  ions to the required energies.<sup>[4]</sup>
- Target Assembly: The target consisted of a thin layer of  $^{243}\text{Am}$  deposited on a titanium foil.
- Dubna Gas-Filled Recoil Separator (DGFRS): This crucial piece of equipment separates the synthesized superheavy nuclei from the unreacted beam: low-pressure gas (typically hydrogen) and uses magnetic fields to deflect the ions based on their momentum and charge-to-mass ratio.<sup>[5][6]</sup> The transmitted ions are then detected by a series of silicon detectors.
- Detector System: At the focal plane of the DGFRS, a sophisticated detector system is used to identify the implanted Moscovium atoms and their subsequent decay. This system includes sensitive silicon detectors to measure the energy and location of alpha particles and spontaneous fission events.<sup>[7][8]</sup>

## Experimental Procedure

- Ion Beam Production and Acceleration: A beam of  $^{48}\text{Ca}$  ions is produced and accelerated in the U400 cyclotron to specific energies, such as 248 MeV and 253 MeV.<sup>[4]</sup>
- Target Bombardment: The high-energy  $^{48}\text{Ca}$  beam is directed onto the rotating  $^{243}\text{Am}$  target. The experiments were conducted over long periods, with beam doses reaching up to  $4.3 \times 10^{18}$  ions and  $3.3 \times 10^{19}$  projectiles.<sup>[4]</sup>
- Separation of Reaction Products: The resulting nuclei, including the desired Moscovium isotopes, recoil out of the target and enter the DGFRS. The vast majority of unwanted particles are filtered out.
- Detection and Identification: The Moscovium atoms are implanted into the silicon detectors. The detection system then records the subsequent alpha decay of the element. The energy of the alpha particles and the time intervals between decays are measured to identify the specific isotopes produced.<sup>[9][10]</sup>

## Quantitative Data from Moscovium Synthesis

The synthesis of Moscovium is a probabilistic process with very low cross-sections, measured in picobarns ( $1 \text{ pb} = 10^{-36} \text{ cm}^2$ ).

$^{288}\text{Mc}$

cm

22

). The following tables summarize the key quantitative data from the synthesis experiments.

Reaction Channel	Projectile Energy (MeV)	Excitation Energy (MeV)	Cross-Section (pb)
243243 Am( 4848 Ca, 2n) 289289 Mc	~243	31-36	~1
243243 Am( 4848 Ca, 3n) 288288 Mc	248	34.0-38.3	~3 - 8.5
243243 Am( 4848 Ca, 4n) 287287 Mc	253	~45	~1
243243 Am( 4848 Ca, 5n) 286286 Mc	259	-	0.5

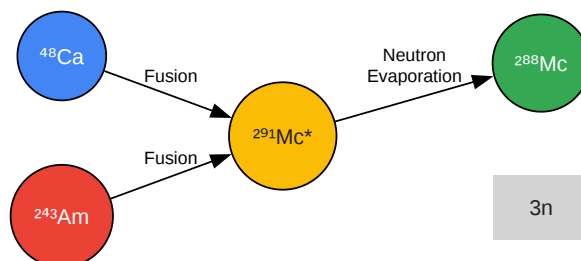
Table 1: Summary of reaction channels, energies, and cross-sections for the synthesis of Moscovium isotopes.[\[4\]](#)[\[11\]](#)[\[12\]](#)

Isotope	Half-Life	Primary Decay Mode	Alpha Decay Energy
<sup>286</sup> Mc	~20 ms	Alpha Decay	10.71
<sup>287</sup> Mc	~38 ms	Alpha Decay	10.59
<sup>288</sup> Mc	~193 ms	Alpha Decay	10.46
<sup>289</sup> Mc	~220 ms	Alpha Decay	10.31
<sup>290</sup> Mc	~650 ms	Alpha Decay	10.18

Table 2: Decay properties of known Moscovium isotopes.[10][13]

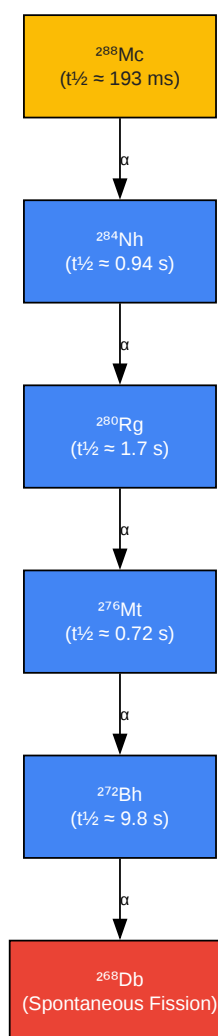
## Visualizing the Synthesis and Decay of Moscovium

The following diagrams, generated using the DOT language, illustrate the key nuclear processes involved in the synthesis and identification of Mosco



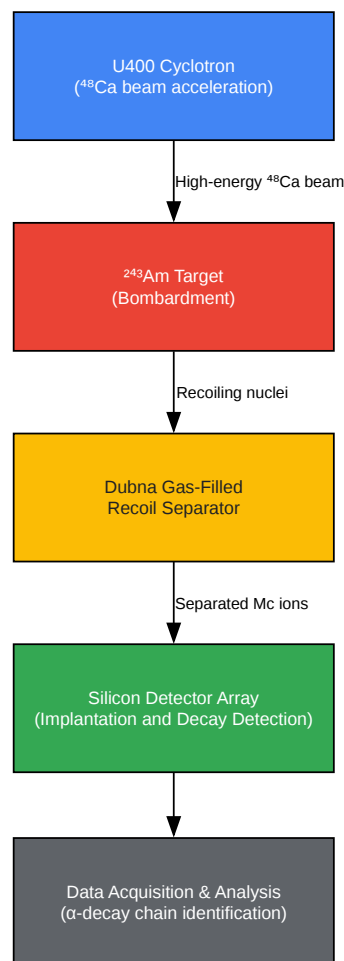
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Diagram 1: Synthesis of Moscovium-288 via hot fusion.



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Diagram 2: Alpha decay chain of Moscovium-288.



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Diagram 3: Experimental workflow for Moscovium synthesis.

## Conclusion

The successful synthesis and discovery of Moscovium represent a triumph of experimental nuclear physics, pushing the boundaries of our knowledge of superheavy elements. The processes involved in the creation of new elements, while the direct applicability of Moscovium to fields such as drug development is currently non-existent, the principles of isotope production, separation, and detection are of broad scientific relevance. The continued exploration of superheavy elements will undoubtedly expand our understanding of the universe.

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